

Application of Sucrose and its Derivatives in Calcium Phosphate-Based Bone Tissue Engineering

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Compound of Interest

Compound Name: Calcium sucrose phosphate

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Introduction

Calcium phosphate (CaP) ceramics are extensively utilized in bone tissue engineering due to their chemical similarity to the mineral phase of bone, excellent biocompatibility, and osteoconductivity. However, controlling the porosity of CaP scaffolds and optimizing the handling properties of CaP cements remain critical challenges. This document outlines the application of sucrose and its derivatives, specifically sucrose fatty acid esters, to address these challenges. Sucrose serves as a cost-effective and biocompatible porogen to create interconnected porous networks within CaP scaffolds, which is essential for cell infiltration, nutrient transport, and new bone formation. Sucrose fatty acid esters, on the other hand, act as surfactants in CaP bone cements to enhance their injectability, workability, and porosity. These application notes provide detailed protocols and quantitative data for researchers, scientists, and drug development professionals working on the development of advanced biomaterials for bone regeneration.

Section 1: Sucrose as a Porogen for Porous Calcium Phosphate Scaffold Fabrication

The creation of a porous architecture within a bone scaffold is paramount for successful tissue regeneration. Sucrose, a readily available and non-toxic sugar, can be used as a sacrificial

porogen to generate this porosity. The particulate leaching method involving sucrose is a common and effective technique.

Quantitative Data Summary

The use of sucrose as a porogen allows for tunable control over the porosity and mechanical properties of calcium phosphate scaffolds. The following table summarizes the quantitative effects of sucrose content and particle size on the final scaffold characteristics.

Sucrose Content (% w/w)	Sucrose Particle Size (µm)	Resulting Porosity (%)	Compressive Strength (MPa)	Reference
50	90-600	63	Not Specified	[1]
60	90-600	Not Specified	Not Specified	[1]
70	90-600	77	Not Specified	[1]
Not Specified	200-300	Not Specified	~0.5	[2]
Not Specified	300-450	Not Specified	Not Specified	[2]
Not Specified	450-900	Not Specified	~1.0	[2]
20 (in CPC-PLGA)	Not Specified	Not Specified	3.7 ± 0.9	[3]
20 (in CPC)	Not Specified	Not Specified	6.9 ± 1.5	[3]

Experimental Protocol: Fabrication of Porous Biphasic Calcium Phosphate (BCP) Scaffolds using Sucrose Porogen

This protocol describes the fabrication of porous BCP scaffolds using sucrose as a porogen.

Materials:

- Biphasic Calcium Phosphate (BCP) powder (e.g., 60% Hydroxyapatite, 40% β-Tricalcium Phosphate)

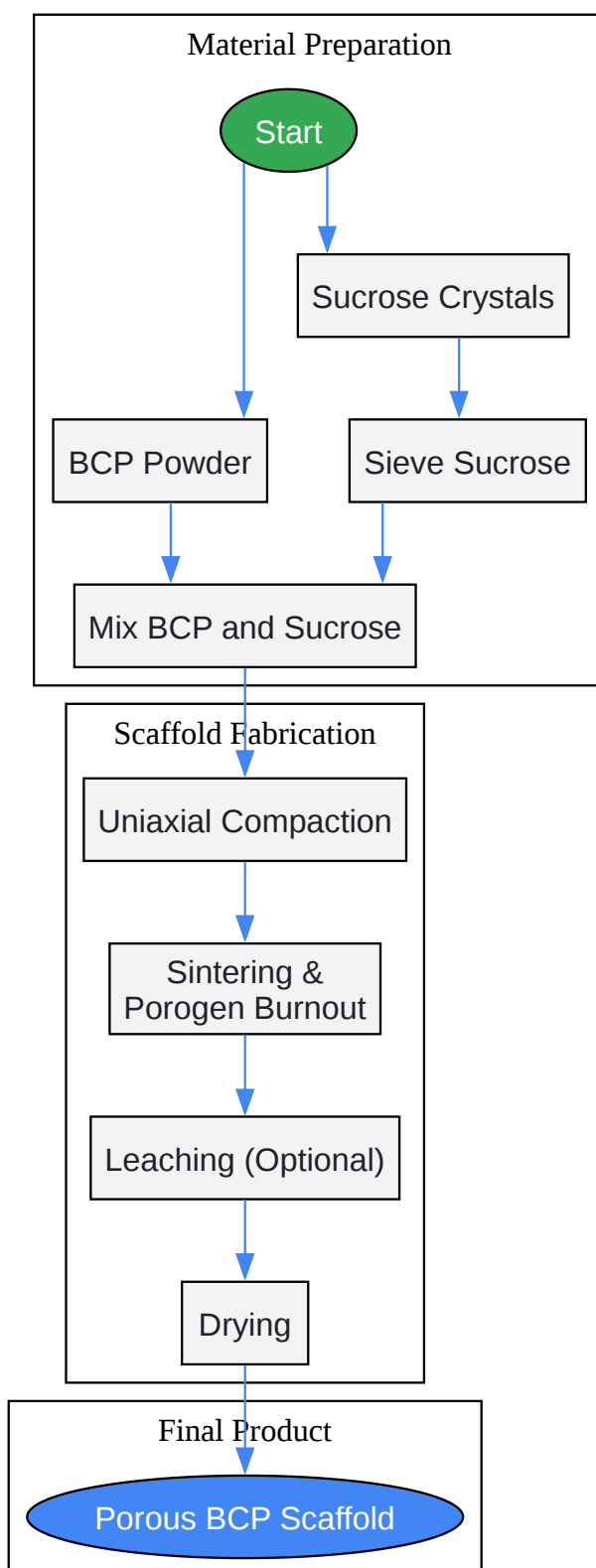
- Sucrose (crystalline)
- Deionized water
- Mortar and pestle or ball mill
- Sieves with desired mesh sizes (e.g., 200 μm , 300 μm , 450 μm , 900 μm)
- Hydraulic press with a cylindrical mold
- Tube furnace
- Beaker

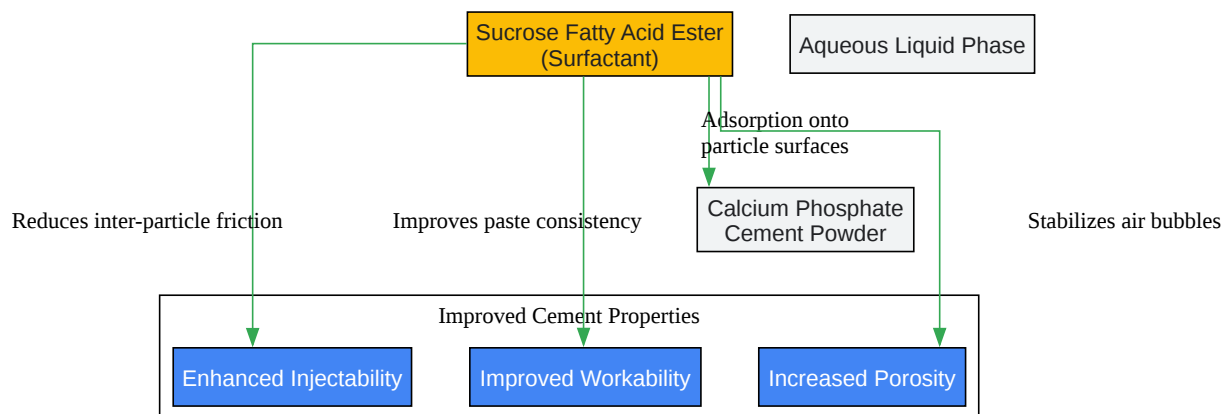
Procedure:

- **Sucrose Particle Size Selection:** Sieve the crystalline sucrose to obtain particles of the desired size range (e.g., 200-300 μm or 450-900 μm). The size of the sucrose particles will largely determine the macropore size of the final scaffold.[\[2\]](#)
- **Mixing:** Weigh the BCP powder and the sieved sucrose particles in the desired weight ratio (e.g., 30:70, 40:60, 50:50 BCP:sucrose). Homogeneously mix the two powders using a mortar and pestle or a low-energy ball mill.
- **Compaction:** Place the powder mixture into a cylindrical stainless-steel mold. Apply a uniaxial pressure of approximately 106 MPa using a hydraulic press to form a green body.[\[4\]](#)
- **Sintering and Porogen Burnout:**
 - Carefully place the green body in a tube furnace.
 - Heat the furnace to 600°C at a rate of 5°C/min and hold for 2 hours to burn out the sucrose porogen.
 - Increase the temperature to a final sintering temperature of 1100-1250°C at a rate of 5°C/min and hold for 2-4 hours. Sintering consolidates the CaP particles, providing mechanical strength to the scaffold.

- Allow the furnace to cool down to room temperature slowly.
- Leaching (Optional): To remove any residual sucrose, immerse the sintered scaffold in deionized water for 48 hours, changing the water periodically.[\[5\]](#)
- Drying: Dry the scaffold in an oven at 60°C for 24 hours.
- Characterization: The resulting porous scaffold can be characterized for its porosity, pore size distribution, interconnectivity (e.g., using micro-CT), and mechanical properties (e.g., compressive strength).

Visualization of Experimental Workflow





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